

4-Methyl-2-pentenoic acid synonyms and trade names

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Compound of Interest

Compound Name: 4-Methyl-2-pentenoic acid

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An In-depth Technical Guide to **4-Methyl-2-pentenoic Acid**: Synonyms, Properties, and Applications

Introduction and Overview

4-Methyl-2-pentenoic acid is a methyl-branched, unsaturated fatty acid.[1] It belongs to the class of organic compounds known as methyl-branched fatty acids, which are characterized by a fatty acid acyl chain with a methyl branch.[1] While it can exist as (E) and (Z) isomers, the specific isomer is often not specified in general commercial listings. This compound is noted for its distinct fatty, fruity aroma and is found naturally in black tea.[2] Its primary applications are in the flavor and fragrance industry, as well as in chemical synthesis and medical research.[3][4]

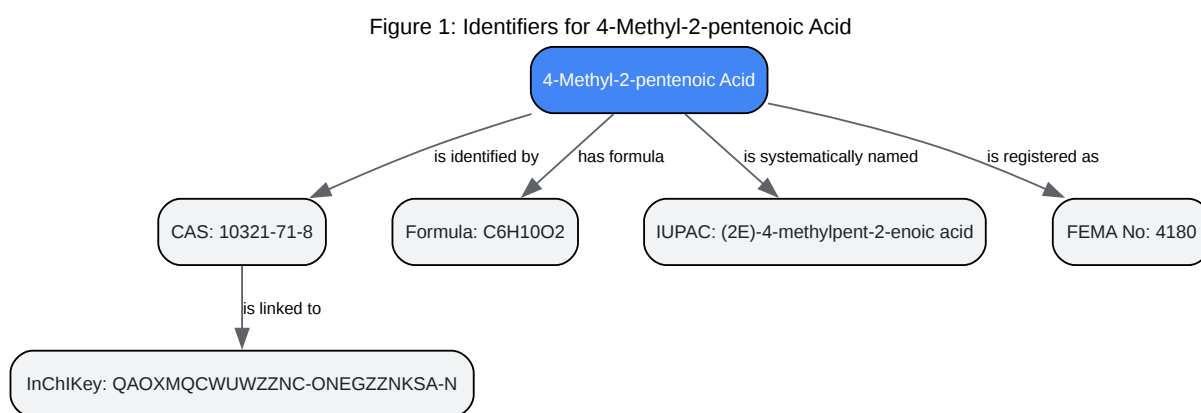
Chemical Identity and Nomenclature

A clear and unambiguous identification of a chemical compound is crucial for research and development. **4-Methyl-2-pentenoic acid** is identified by several key identifiers, the most definitive of which is its CAS Registry Number.

Table 1: Key Chemical Identifiers for **4-Methyl-2-pentenoic acid**

Identifier	Value	Source
CAS Registry Number	10321-71-8	[5][6]
Molecular Formula	C6H10O2	[5][6]
Molecular Weight	114.14 g/mol	[4][5]
IUPAC Name	(2E)-4-methylpent-2-enoic acid	[7][8]
InChI	InChI=1S/C6H10O2/c1-5(2)3-4-6(7)8/h3-5H,1-2H3,(H,7,8)/b4-3+	[4]
InChIKey	QAOXMQCWUWZZNC-ONEGZZNKSA-N	[8]
SMILES	<chem>CC(C)C=CC(=O)O</chem>	[1]
FEMA Number	4180	[4]
EC Number	233-706-4	[4]

The relationship between these primary identifiers is illustrated in the diagram below.



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Caption: Interconnectivity of key identifiers for **4-Methyl-2-pentenoic acid**.

Synonyms and Trade Names

Synonyms

4-Methyl-2-pentenoic acid is known by a variety of synonyms, which are frequently encountered in scientific literature and commercial listings. Understanding these alternative names is essential for comprehensive literature searches and material sourcing.

A comprehensive list of synonyms includes:

- 4-methylpent-2-enoic acid[4]
- (E)-4-methylpent-2-enoic acid[8]
- trans-**4-Methyl-2-pentenoic acid**[8]
- 3-Isopropylacrylic acid[8]
- 4-Methylpent-2-en-1-oic acid[4]
- (2E)-**4-Methyl-2-pentenoic acid**
- (E,Z)-4-METHYLPENT-2-ENOIC ACID[4]
- 2-PENTENOIC ACID, 4-METHYL-[4]

Trade Names

Extensive research of commercial and patent databases indicates that **4-methyl-2-pentenoic acid** is not commonly marketed under specific trade names. Instead, it is typically sold by chemical suppliers under its chemical name or one of its common synonyms. Major suppliers include:

- Thermo Scientific Chemicals[3]
- TCI America[9]

- Santa Cruz Biotechnology[5]
- Robinson Brothers[6]
- Penta International[10]
- Endeavour Specialty Chemicals[10]
- Charkit Chemical[10]
- BOC Sciences[10]

These companies supply the compound in various purities, often stabilized with hydroquinone (HQ).[2][9]

Physicochemical Properties

The physicochemical properties of **4-methyl-2-pentenoic acid** are critical for its handling, application, and formulation.

Table 2: Physicochemical Properties of **4-Methyl-2-pentenoic acid**

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[10]
Odor	Fatty, fruity, blackberry, tea-like	[2][10]
Boiling Point	203-204 °C at 760 mmHg	[10]
Melting Point	34-35 °C	[10]
Flash Point	87.78 °C (190.00 °F) TCC	[10]
Density	0.950-0.960 g/cm ³ at 25 °C	[10]
Refractive Index	1.442-1.453 at 20 °C	[10]
Solubility	Slightly soluble in water. Soluble in acetone, ether, and ethanol.	[2][3]
pKa	4.7 at 25 °C	

Applications and Uses

The unique organoleptic properties and chemical structure of **4-methyl-2-pentenoic acid** lend it to several key applications.

Flavor and Fragrance

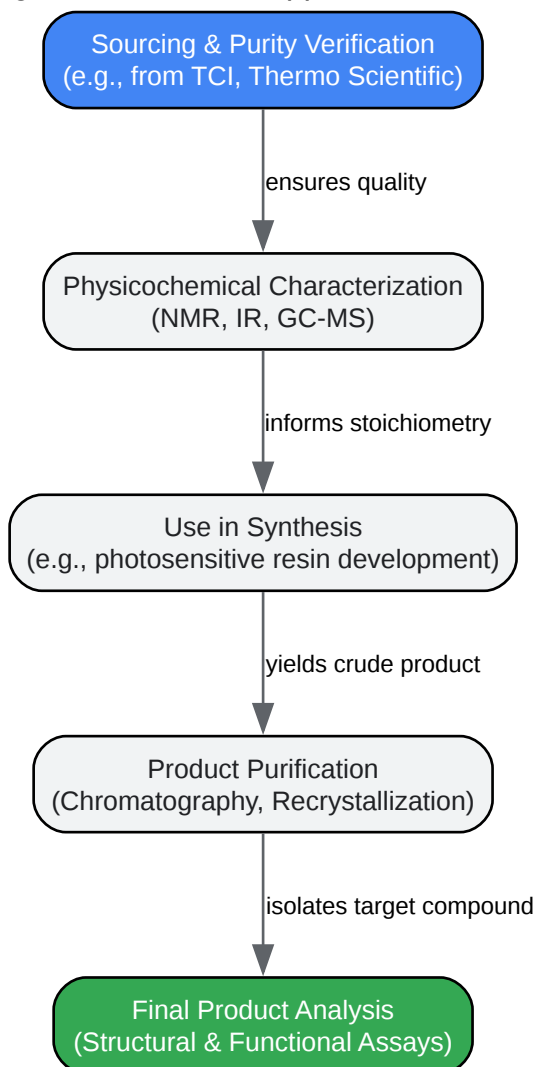
The primary application of **4-methyl-2-pentenoic acid** is as a flavoring agent in foods.[3][4] It is used to impart fruity and fatty notes, particularly in cheese, and has been reported to have a flavor profile reminiscent of blackberry and tea.[2][10] Its FEMA number (4180) designates it as a recognized flavoring substance.[4]

Chemical Synthesis and Research

In a laboratory and industrial context, **4-methyl-2-pentenoic acid** serves as a versatile building block in organic synthesis. For instance, it is useful in the development of photosensitive resins to create epoxy resins with a maleimide structure.[2] It is also used in broader medical research and chemical synthesis endeavors.[3][4]

The workflow for utilizing this compound in a research setting is outlined below.

Figure 2: Research Application Workflow



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Caption: A generalized workflow for the application of **4-methyl-2-pentenoic acid** in a research context.

Safety and Handling

4-Methyl-2-pentenoic acid is classified as a corrosive substance.[10] It can cause severe skin burns and eye damage.[4] Therefore, appropriate personal protective equipment (PPE), including gloves, and eye/face protection, should be worn when handling this chemical.[10] It

should be stored in a cool, dry place in a sealed container, away from oxidizing agents.[3][4]
For transportation purposes, it is classified as a Dangerous Good.[5][6]

Conclusion

4-Methyl-2-pentenoic acid is a well-characterized chemical with a range of synonyms and established physicochemical properties. While it lacks specific trade names, it is readily available from numerous chemical suppliers. Its primary utility lies in the flavor industry and as an intermediate in chemical synthesis. A thorough understanding of its identity, properties, and safety protocols is paramount for its effective and safe use in research and commercial applications.

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